

Application Notes and Protocols for 2-Methylbutanal in Perfumery

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Compound of Interest

Compound Name: 2-Methylbutanal

Cat. No.: B7770512

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Introduction to 2-Methylbutanal as a Fragrance Ingredient

2-Methylbutanal (CAS No. 96-17-3) is a volatile, short-chain aldehyde recognized for its significant contribution to the aroma profiles of various natural and manufactured products.^[1] ^[2] In the fragrance industry, it is a valuable ingredient used to impart unique and desirable notes to a wide range of consumer products. Its distinct organoleptic properties make it a versatile tool for perfumers seeking to create complex and memorable scent experiences. This document provides detailed application notes and experimental protocols for the effective use and evaluation of **2-methylbutanal** in perfumery.

2-Methylbutanal possesses a characteristic malty, nutty, and cocoa-like aroma, with fruity undertones.^[3]^[4]^[5] Its scent profile is often described as powerful and diffusive, making it an effective top note ingredient that provides an initial lift to a fragrance composition.^[1] It is particularly useful in creating gourmand, fruity, and nutty accords, and can add a sophisticated, edible nuance to floral and woody fragrances.

Physicochemical and Regulatory Information

A comprehensive understanding of the physicochemical properties of **2-methylbutanal** is essential for its effective and safe use in fragrance formulations.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ O	[3]
Molecular Weight	86.13 g/mol	[3]
CAS Number	96-17-3	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor Profile	Malty, nutty, cocoa, fruity, coffee	[3][4]
Boiling Point	90-92 °C	[3]
Vapor Pressure	47.4 mmHg @ 25 °C	[6]
Flash Point	4.4 °C	[4]
Solubility	Soluble in water and alcohol	[3]
FEMA Number	2691	[6]
GRAS Status	Generally Recognized as Safe	[6][7]
RIFM Number	1026	[3]

Organoleptic Properties and Odor Thresholds

The perceived scent of **2-methylbutanal** is highly dependent on its concentration and the medium in which it is evaluated. While it has a powerful and sometimes pungent aroma when undiluted, at lower concentrations, it reveals its more pleasant fruity and cocoa-like facets. The odor threshold of **2-methylbutanal** can vary significantly based on the matrix.

Medium	Odor Threshold	Source
Water	Not explicitly found, but implied to be lower than in complex matrices.	
Cheese Matrix	175.39 µg/kg	[8]
Beer	156 µg/L	

Application in Fragrance Compositions

2-Methylbutanal is a versatile ingredient that can be incorporated into a wide array of fragrance types to achieve specific olfactory effects.

Typical Use Levels:

The Research Institute for Fragrance Materials (RIFM) has established maximum acceptable concentrations for **2-methylbutanal** in various consumer product categories to ensure skin sensitization is not a concern. These levels, based on a quantitative risk assessment, provide a guideline for safe formulation.

IFRA Category	Product Type	Maximum Acceptable Concentration (%)
1	Lip Products	0.0049%
2	Deodorants and Antiperspirants	Not specified in provided search results
3	Hydroalcoholic Products Applied to Shaved Skin	Not specified in provided search results
4	Fine Fragrance	0.027%
5A	Body Creams, Lotions, Oils	Not specified in provided search results
5B	Face Moisturizers and Creams	Not specified in provided search results
5C	Hand Creams	Not specified in provided search results
5D	Baby Creams, Lotions, Oils	Not specified in provided search results
6	Mouthwash, Toothpaste	0.016%
7A	Rinse-off Hair Conditioners	Not specified in provided search results
7B	Leave-on Hair Styling Products	Not specified in provided search results
8	Nail Care Products	Not specified in provided search results
9	Soaps, Shampoos, Body Washes	Not specified in provided search results
10A	Household Cleaning Products (Wipes, Aerosols)	Not specified in provided search results
10B	Laundry Detergents and Fabric Softeners	Not specified in provided search results

11A	Air Fresheners	Not specified in provided search results
11B	Candles	Not specified in provided search results

Note: The table is populated with data available from the RIFM safety assessment. Some categories were not explicitly detailed in the provided search results.

Creative Applications:

- Gourmand Fragrances: Enhances chocolate, coffee, and nutty notes.
- Fruity Fragrances: Provides a ripe, slightly fermented nuance to apple, pear, and berry accords.
- Floral Fragrances: Adds a subtle, intriguing complexity to white floral and rose compositions.
- Woody and Oriental Fragrances: Lends a warm, roasted character that complements woods, resins, and spices.

Experimental Protocols

Sensory Evaluation of 2-Methylbutanal

Objective: To characterize the odor profile of **2-Methylbutanal** at different concentrations and in various fragrance accords.

Materials:

- **2-Methylbutanal** (high purity)
- Ethanol (perfumer's grade, odorless)
- Dipropylene glycol (DPG)
- Glass beakers and stirring rods

- Pipettes
- Smelling strips (blotters)
- Odor-free sample vials
- A panel of trained sensory assessors

Protocol:

- Preparation of Dilutions:
 - Prepare a 10% stock solution of **2-Methylbutanal** in ethanol.
 - From the stock solution, prepare further dilutions of 1%, 0.1%, and 0.01% in ethanol.
 - For evaluation in a different solvent, prepare similar dilutions in DPG.
- Evaluation Procedure:
 - Dip a clean smelling strip into each dilution, ensuring the strip is saturated to a consistent level.
 - Allow the solvent to evaporate for approximately 10-15 seconds.
 - Present the smelling strips to the sensory panel in a randomized and blind manner.
 - Instruct panelists to evaluate the odor at different time intervals (top, middle, and base notes) and record their descriptions using a standardized fragrance vocabulary.
 - Key attributes to evaluate include: malty, nutty, cocoa, fruity, sweet, pungent, and chemical.
- Evaluation in an Accord:
 - Prepare a simple fragrance base (e.g., a basic floral or woody accord).
 - Divide the base into several equal portions.

- Add **2-Methylbutanal** to each portion at varying concentrations (e.g., 0.01%, 0.05%, 0.1%, 0.5%).
- Allow the mixtures to macerate for at least 48 hours.
- Conduct sensory evaluation of the accords using the same procedure as for the dilutions.

Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To identify the specific odor-active regions of a fragrance composition containing **2-Methylbutanal**.

Materials and Equipment:

- Gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactometry port (ODP).
- Capillary column suitable for fragrance analysis (e.g., DB-5 or equivalent).
- Helium as carrier gas.
- Fragrance sample containing **2-Methylbutanal**.
- Trained human assessor.

Protocol:

- Sample Preparation: Dilute the fragrance sample in a suitable solvent (e.g., ethanol) to an appropriate concentration for GC analysis.
- GC Conditions:
 - Set the injector temperature (e.g., 250°C).
 - Program the oven temperature with a suitable ramp to achieve good separation of volatile compounds (e.g., initial temperature of 50°C, hold for 2 minutes, then ramp at 5°C/min to 250°C).
 - Set the carrier gas flow rate.

- GC-O Analysis:
 - Inject the sample into the GC.
 - The effluent from the column is split between the FID and the ODP.
 - A trained assessor sniffs the effluent at the ODP and records the time, duration, and description of any perceived odors.
 - Simultaneously, the FID records the chemical profile of the sample.
- Data Analysis: Correlate the odor events recorded by the assessor with the peaks detected by the FID to identify the compounds responsible for specific scents. This will confirm the olfactory contribution of **2-Methylbutanal** in the context of the entire fragrance.

Fragrance Stability Testing

Objective: To evaluate the stability of a fragrance composition containing **2-Methylbutanal** under various environmental conditions.

Materials:

- Finished fragrance product (e.g., in an alcohol base, lotion, or soap).
- Control sample of the fragrance stored in ideal conditions (dark, refrigerated).
- Environmental chambers (for controlled temperature and humidity).
- UV light exposure cabinet.
- Glass sample containers.

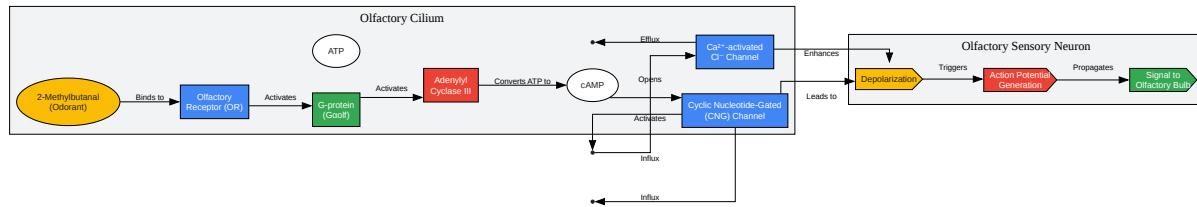
Protocol:

- Sample Preparation: Prepare multiple samples of the finished product in its final packaging.
- Accelerated Stability Testing:

- Thermal Stability: Place samples in ovens at elevated temperatures (e.g., 40°C and 50°C) for a period of 1 to 3 months.
- Freeze-Thaw Stability: Subject samples to cycles of freezing (e.g., -10°C for 24 hours) and thawing (room temperature for 24 hours) for at least three cycles.
- Light Stability: Expose samples to controlled UV light to simulate exposure to sunlight.
- Real-Time Stability Testing: Store samples under normal, controlled room temperature and humidity conditions for the expected shelf life of the product (e.g., 12, 24, 36 months).
- Evaluation:
 - At specified time points (e.g., 1 week, 1 month, 3 months for accelerated testing; 6 months, 12 months, etc., for real-time testing), evaluate the samples for any changes in:
 - Odor: Compare the scent profile to the control sample. Note any development of off-notes, weakening of the fragrance, or changes in character.
 - Color: Visually inspect for any discoloration.
 - pH: Measure the pH of the product base.
 - Viscosity: Observe any changes in the product's consistency.
 - Phase Separation: Check for any separation of ingredients.

Mandatory Visualizations

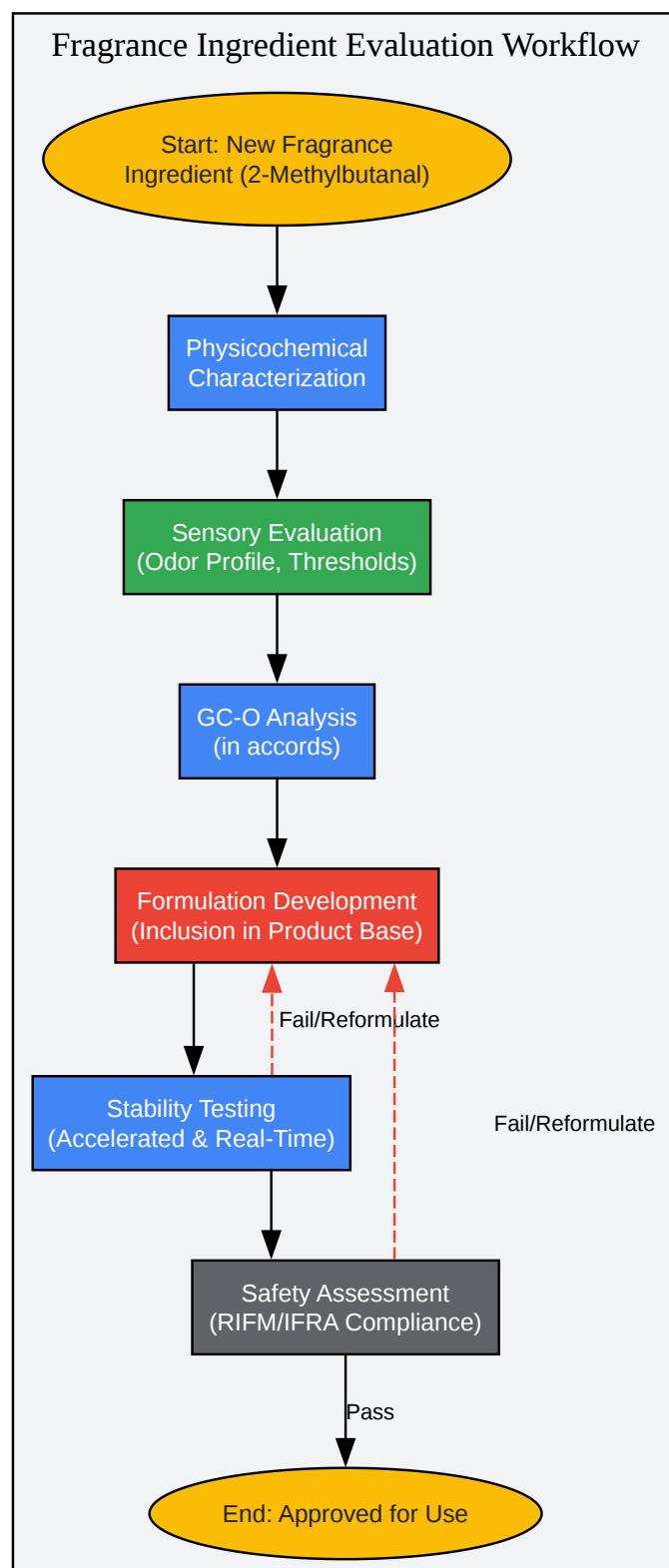
Olfactory Signal Transduction Pathway



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Caption: Olfactory signal transduction pathway initiated by an odorant.

Experimental Workflow for Fragrance Ingredient Evaluation



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Caption: Workflow for the evaluation of a new fragrance ingredient.

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